

Essential Safety and Handling Guide for Choline Salicylate (Einecs 299-113-8)

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Compound of Interest

Compound Name: *Einecs 299-113-8*

Cat. No.: *B15177989*

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This guide provides crucial safety protocols and logistical information for the handling and disposal of Choline Salicylate, a compound identified by Einecs number 299-113-8. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Personal Protective Equipment (PPE)

When handling Choline Salicylate, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Specifications & Remarks
Eye and Face Protection	Safety glasses with side shields or goggles	Must comply with EN166 or NIOSH approved standards. A face shield may be necessary for splash hazards.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene)	Breakthrough time of gloves should be monitored. Dispose of contaminated gloves after use.
Lab coat or protective clothing	Should be worn to prevent skin contact. ^[1] Contaminated clothing should be removed and washed before reuse. ^{[1][2]}	
Respiratory Protection	NIOSH-approved respirator	Required if ventilation is inadequate or when handling fine powders that may become airborne.

Safe Handling Procedures

Adherence to proper handling procedures is critical to prevent accidents and exposure.

1. Engineering Controls:

- Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.^[1]
- Ensure safety showers and eyewash stations are readily accessible.

2. Personal Hygiene:

- Wash hands thoroughly with soap and water after handling the chemical.^{[1][2]}
- Do not eat, drink, or smoke in areas where Choline Salicylate is handled or stored.^{[1][2]}

3. Handling Practices:

- Avoid direct contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Use non-sparking tools to prevent ignition sources.[\[1\]](#)

First Aid Measures

In the event of exposure, immediate first aid is crucial.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [1] Seek medical attention. [1]
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water. [1] If irritation persists, seek medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. [1] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. [2] Never give anything by mouth to an unconscious person. [2] Seek immediate medical attention.

Disposal Plan

Proper disposal of Choline Salicylate and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Chemical Disposal:

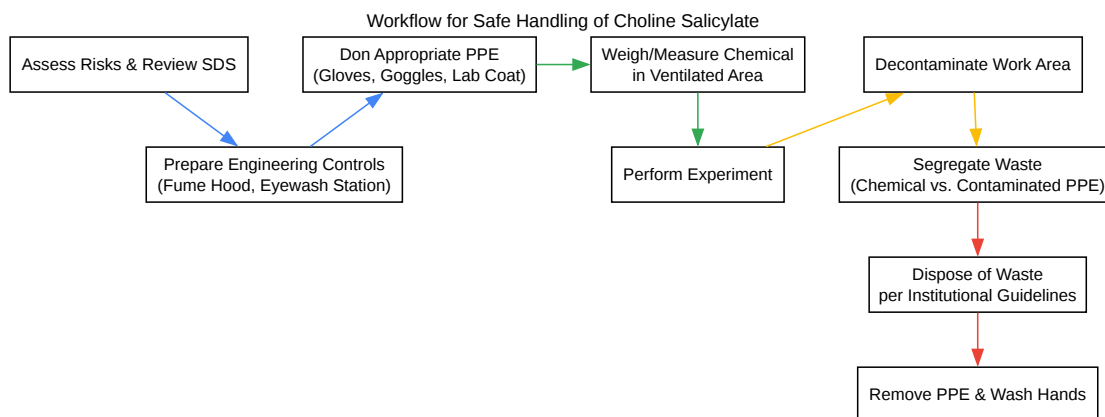
- Dispose of contents and container in accordance with local, state, and federal regulations.[1]
- The material can be sent to a licensed chemical destruction plant or disposed of via controlled incineration with flue gas scrubbing.[1]
- Do not discharge into sewer systems or contaminate water, foodstuffs, or animal feed.[1]

Container Disposal:

- Containers should be triple-rinsed (or equivalent).[1]
- After rinsing, containers can be offered for recycling or reconditioning.[1]
- Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill.[1]

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely handling Choline Salicylate from preparation to disposal.



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Caption: Safe handling workflow for Choline Salicylate.

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